

Synthesis protocol for 3-Bromo-N-ethyl-4-fluorobenzamide.

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Compound of Interest

Compound Name: 3-Bromo-N-ethyl-4-fluorobenzamide

CAS No.: 1065073-98-4

Cat. No.: B1602848

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Application Note: Synthesis Protocol for **3-Bromo-N-ethyl-4-fluorobenzamide**

Introduction & Retrosynthetic Analysis

3-Bromo-N-ethyl-4-fluorobenzamide (CAS: 1065073-98-4) is a critical halogenated benzamide intermediate.^[1] It serves as a versatile scaffold in the development of kinase inhibitors (e.g., STK4/MST1 inhibitors) and other pharmacologically active agents where the bromine handle allows for subsequent palladium-catalyzed cross-couplings (Suzuki, Buchwald-Hartwig) and the fluorine atom modulates metabolic stability and pKa.

Retrosynthetic Logic: The most robust disconnection is at the amide bond. While direct coupling reagents (EDCI, HATU) are common in medicinal chemistry, the Acid Chloride Activation method is selected here as the primary protocol for its superior scalability, cost-efficiency, and ease of purification (avoiding urea byproducts).

Reaction Scheme:



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Figure 1: Two-step synthesis via acid chloride activation.

Safety & Hazard Assessment

Hazard Class	Critical Warning	Mitigation Strategy
Corrosive	Oxalyl chloride and acid chlorides cause severe burns. [1]	Use double gloves, face shield, and work in a fume hood.
Inhalation Toxicity	CO and CO ₂ are evolved during activation. Ethylamine is a volatile irritant.	Ensure high-efficiency ventilation.[1] Use a caustic scrubber for exhaust if scaling >10g.
Pressure	Gas evolution (CO, CO ₂ , HCl) occurs.	Do not seal the reaction vessel during activation. Use a drying tube.[2]

Materials & Equipment

Reagents:

- Substrate: 3-Bromo-4-fluorobenzoic acid (>98% purity).
- Activator: Oxalyl chloride (2.0 M in DCM) or Thionyl chloride (Reagent Grade).
- Catalyst: N,N-Dimethylformamide (DMF) - Anhydrous.[1]
- Amine Source: Ethylamine (2.0 M solution in THF) or Ethylamine hydrochloride (requires extra base).
- Base: Triethylamine (Et₃N) or Diisopropylethylamine (DIPEA).

- Solvent: Dichloromethane (DCM) - Anhydrous.[1]

Equipment:

- Round-bottom flask (3-neck) with magnetic stir bar.[1]
- Addition funnel (pressure-equalizing).[1]
- Inert gas line (Nitrogen or Argon).
- Ice/Water bath.

Experimental Protocol (Step-by-Step)

Method A: Acid Chloride Route (Recommended for >1g Scale)

This method ensures high conversion and simplifies workup by generating volatile byproducts during the activation step.

Step 1: Activation (Acid Chloride Formation)

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) and cool under nitrogen flow.
- Charge: Add 3-bromo-4-fluorobenzoic acid (1.0 equiv, e.g., 2.19 g, 10 mmol) and anhydrous DCM (20 mL).
- Catalyst: Add catalytic DMF (2-3 drops). Note: DMF acts as a Vilsmeier-Haack type catalyst to initiate chloride transfer.[1]
- Addition: Cool the suspension to 0°C. Add Oxalyl chloride (1.2 equiv, 12 mmol) dropwise over 15 minutes.
 - Observation: Vigorous bubbling (CO/CO₂/HCl) will occur.
- Reaction: Remove the ice bath and stir at Room Temperature (RT) for 2 hours. The solution should become clear yellow.

- **Concentration (Optional but Recommended):** Evaporate the solvent and excess oxalyl chloride under reduced pressure to obtain the crude acid chloride as a yellow oil/solid. Redissolve in fresh anhydrous DCM (10 mL). This removes HCl that would consume the amine in the next step.

Step 2: Amide Coupling

- **Preparation:** In a separate flask, mix Ethylamine (2.0 M in THF, 1.5 equiv, 15 mmol) and Triethylamine (2.0 equiv, 20 mmol) in DCM (10 mL). Cool to 0°C.
- **Coupling:** Add the solution of 3-bromo-4-fluorobenzoyl chloride (from Step 1) dropwise to the amine solution over 20 minutes.
 - **Exotherm Control:** Maintain internal temperature <10°C.[3]
- **Completion:** Warm to RT and stir for 2-4 hours. Monitor by TLC (30% EtOAc in Hexanes) or LCMS.

Step 3: Workup & Purification[1][4][5]

- **Quench:** Dilute with DCM (50 mL) and wash sequentially with:
 - 1N HCl (2 x 30 mL) – Removes unreacted amine/base.
 - Sat. NaHCO₃ (2 x 30 mL) – Removes unreacted acid.
 - Brine (1 x 30 mL).
- **Drying:** Dry organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
- **Purification:** The crude product is often sufficiently pure (>95%). If necessary, recrystallize from EtOAc/Hexanes or purify via flash column chromatography (Gradient: 0-40% EtOAc in Hexanes).

Method B: Direct Coupling (Medicinal Chemistry Route)

Reference: US Patent 10,710,978 (Compound 2-7) [1]. Best for small-scale library synthesis where handling acid chlorides is inconvenient.[1]

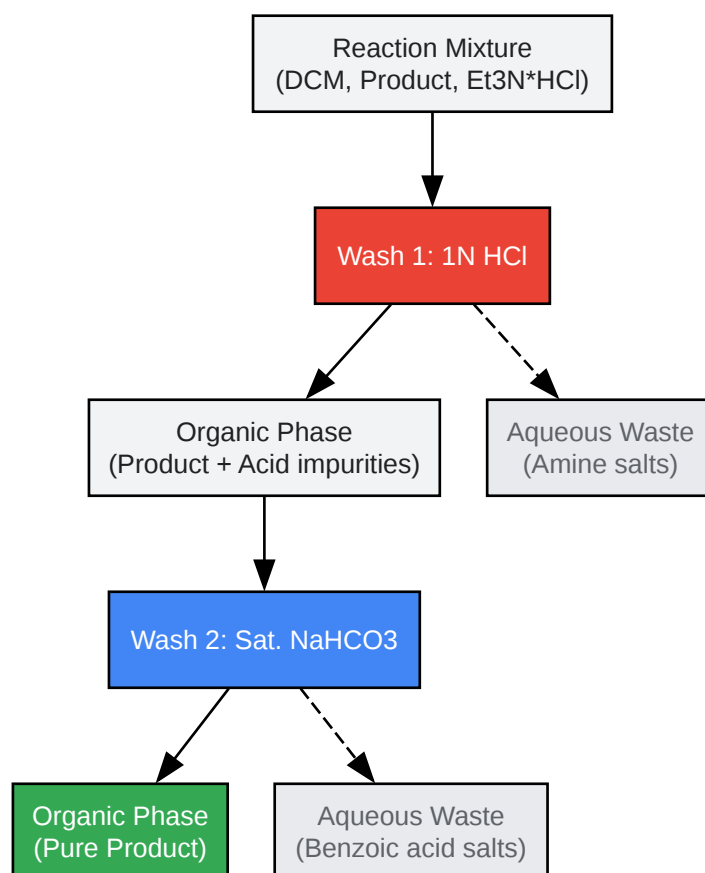
- Dissolve 3-bromo-4-fluorobenzoic acid (1 equiv) in DCM.
- Add EDCI (1.1 equiv), HOBt (0.5 equiv), and Triethylamine (3 equiv).
- Add Ethylamine (2.0 M in THF, 2 equiv).
- Stir at RT overnight.
- Perform standard aqueous workup (Acid/Base washes).

Analytical Validation

Expected Data for **3-Bromo-N-ethyl-4-fluorobenzamide**:

Analysis	Expected Result	Interpretation
Appearance	White to off-white solid	Typical for simple benzamides. [1]
1H NMR (DMSO-d6)	δ 8.55 (br t, 1H, NH)	Amide proton (broad).
δ 8.20 (dd, J=6.8, 2.2 Hz, 1H)	H-2 (Ortho to Br, deshielded).	
δ 7.90 (ddd, 1H)	H-6 (Ortho to Carbonyl).	
δ 7.50 (t, J=8.5 Hz, 1H)	H-5 (Ortho to F).	
δ 3.30 (quint, 2H)	Ethyl CH2 (coupled to NH and CH3).	
δ 1.15 (t, 3H)	Ethyl CH3.	
LCMS (ESI+)	$[M+H]^+ = 246.0 / 248.0$	Characteristic 1:1 bromine isotope pattern.

Workflow Logic Diagram:



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Figure 2: Purification logic for removing unreacted starting materials.

Troubleshooting & Optimization

- Low Yield: Ensure the acid chloride formation is complete. If the solution is cloudy after 2 hours, reflux gently for 30 minutes.
- Impurity Formation: If a "dimer" (anhydride) is observed by LCMS, ensure excess amine is used and the acid chloride is added to the amine, not vice-versa.
- Moisture Sensitivity: The acid chloride is sensitive to water. Ensure all glassware is dried and reagents are anhydrous.

References

- US Patent 10,710,978 B2. STK4 inhibitors for treatment of hematologic malignancies. Example Synthesis of Compound 2-7.

- PubChem Compound Summary. **3-Bromo-N-ethyl-4-fluorobenzamide** (CID 68475160). Available at: [\[Link\]](#)

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